Application Note & Protocol: Tracing Plant Uptake of Glyphosate-13C

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Compound of Interest

Compound Name:	*Glyphosate-13C*
CAS No.:	*287399-31-9*
Cat. No.:	*B1443634*

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Audience: This document is intended for researchers, scientists, and professionals in drug development and agriculture engaged in studying the uptake, translocation, and metabolism of glyphosate in plants.

Introduction

Glyphosate is a widely used broad-spectrum herbicide that functions by inhibiting the 5-enolpyruvylshikimate-3-phosphate (EPSPS) synthase, a key enzyme in the shikimate pathway.[1] This pathway is essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms.[1] The inhibition of this pathway leads to a deficiency in these vital amino acids, ultimately causing plant death.[1]

To accurately study the absorption, distribution, and metabolic fate of glyphosate within a plant system, stable isotope labeling is a powerful technique. Utilizing **Glyphosate-13C** allows for the precise differentiation of the applied herbicide from any endogenous compounds, enabling detailed quantitative analysis through mass spectrometry. This application note provides a comprehensive protocol for conducting plant uptake studies using **Glyphosate-13C**, covering experimental design, sample preparation, and analytical quantification.

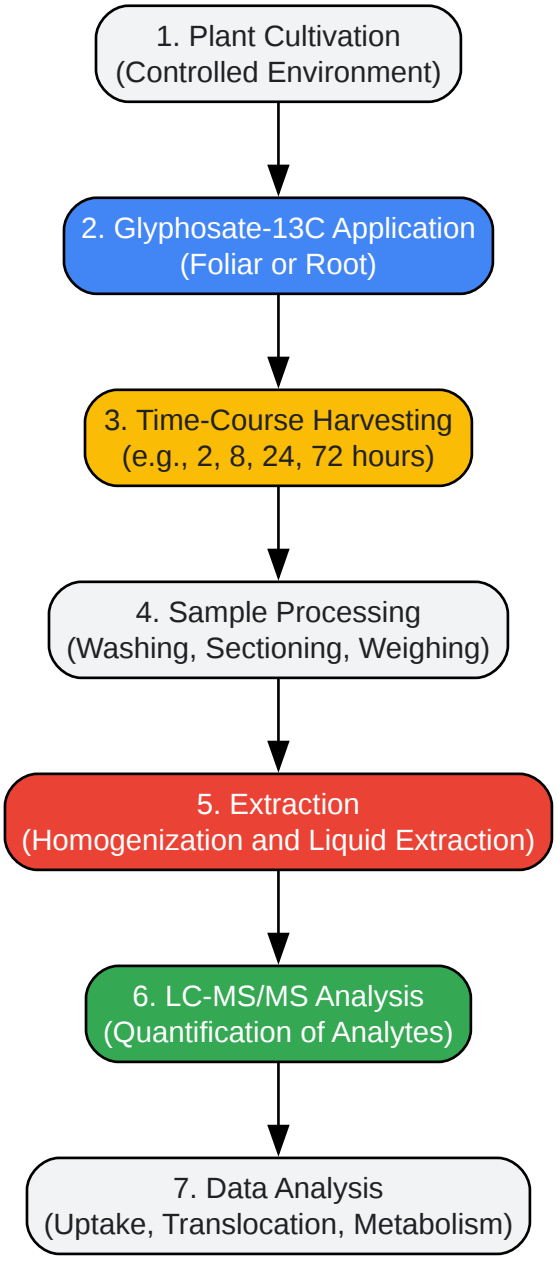
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Signaling Pathway: Inhibition of the Shikimate Pathway

Glyphosate acts as a competitive inhibitor of the EPSPS enzyme, preventing the condensation of shikimate-3-phosphate (S3P) and phosphoenolpyruvate (PEP). This blockage leads to the accumulation of shikimate and disrupts the production of chorismate, a precursor to aromatic amino acids.[2][3]

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References

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